

# Safety and Handling of 1,8-Nonadiene: A Technical Guide

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## Compound of Interest

Compound Name: 1,8-Nonadiene

Cat. No.: B1346706

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. The information provided is based on publicly available data and should be supplemented with a thorough review of the most current Safety Data Sheet (SDS) from your chemical supplier before handling **1,8-nonadiene**. All laboratory work should be conducted in accordance with established institutional safety protocols and under the supervision of qualified personnel.

## Introduction

**1,8-Nonadiene** (CAS No: 4900-30-5) is a linear di-olefin, a colorless liquid that serves as a versatile building block in organic synthesis and polymer chemistry.[1] Its two terminal double bonds make it a reactive precursor for a variety of chemical transformations. As with any reactive chemical, a comprehensive understanding of its hazard profile and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of experimental work. This guide provides an in-depth overview of the safety and handling precautions for **1,8-nonadiene**, including its physicochemical properties, known hazards, recommended personal protective equipment, and emergency procedures.

## Hazard Identification and Classification

**1,8-Nonadiene** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements

for this compound.

- Physical Hazards:
  - H226: Flammable liquid and vapor.[\[2\]](#)
- Health Hazards:
  - H315: Causes skin irritation.[\[2\]](#)
  - H319: Causes serious eye irritation.[\[2\]](#)
  - H335: May cause respiratory irritation.[\[2\]](#)

Signal Word: Warning[\[2\]](#)

Pictograms:

- Flame
- Irritant

## Quantitative Data Summary

The following tables summarize the key quantitative data for **1,8-nonadiene** based on available literature.

### Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub>	[1][2]
Molecular Weight	124.22 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Boiling Point	141-143 °C	[1]
Melting Point	-70.83 °C (estimate)	[1]
Density	0.74 g/mL at 25 °C	[1]
Vapor Pressure	6.9 mmHg at 25 °C	[1]
Flash Point	26 °C (79 °F)	[1]
Water Solubility	Insoluble	[3]

**Table 2: Fire and Explosion Hazard Data**

Parameter	Value	Source(s)
Flash Point	26 °C (79 °F)	[1]
GHS Flammability Classification	Category 3 Flammable Liquid	[2]
Autoignition Temperature	Data not available	
Lower Flammability Limit (LEL)	Data not available	
Upper Flammability Limit (UEL)	Data not available	
Suitable Extinguishing Media	Carbon dioxide, dry chemical powder, foam.	
Unsuitable Extinguishing Media	Water jet may spread the fire.	

**Table 3: Toxicological Data**

Endpoint	Value	Species	Route	Source(s)
Acute Oral Toxicity (LD50)	Data not available			
Acute Inhalation Toxicity (LC50)	Data not available			
Acute Dermal Toxicity (LD50)	Data not available			
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	Dermal	[2]	
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	Ocular	[2]	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	Inhalation	[2]	

## Experimental Protocols for Safe Handling

The following protocols are generalized for the safe handling of flammable and irritant liquids like **1,8-nonadiene**. These should be adapted to specific experimental setups and institutional guidelines.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following is a minimum requirement:

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a risk of splashing.

- **Hand Protection:** Chemical-resistant gloves are mandatory. Nitrile gloves are commonly used, but the specific glove material should be selected based on its resistance to **1,8-nonadiene** and the duration of contact. Consult the glove manufacturer's compatibility charts. For prolonged contact, consider wearing double gloves.
- **Body Protection:** A flame-resistant laboratory coat must be worn and kept fully buttoned. Ensure sleeves are of sufficient length to prevent skin exposure.
- **Respiratory Protection:** All work with **1,8-nonadiene** should be conducted in a certified chemical fume hood to minimize inhalation of vapors.<sup>[4]</sup> If work outside a fume hood is unavoidable, a respiratory protection program must be in place, and appropriate respirators should be used after a formal risk assessment.

## Engineering Controls

- **Ventilation:** All handling of **1,8-nonadiene**, including transfers, reactions, and distillations, must be performed in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[4]</sup>
- **Ignition Sources:** **1,8-nonadiene** is a flammable liquid. All potential ignition sources, including open flames, hot plates, and non-intrinsically safe electrical equipment, must be strictly excluded from the work area.
- **Static Discharge:** Grounding and bonding should be used when transferring large volumes of **1,8-nonadiene** to prevent the buildup of static electricity, which can be an ignition source.<sup>[4]</sup>

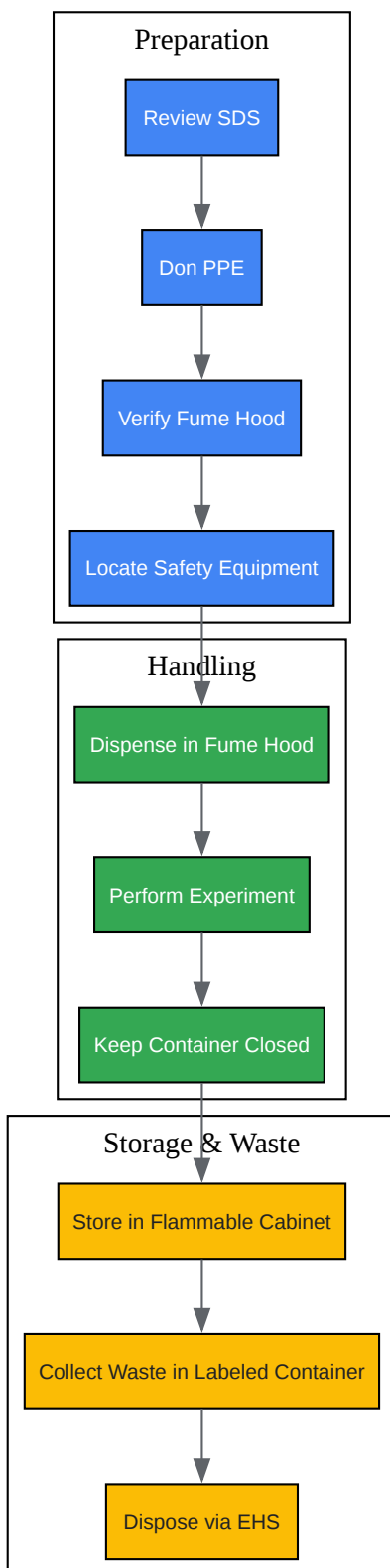
## Handling and Storage Protocol

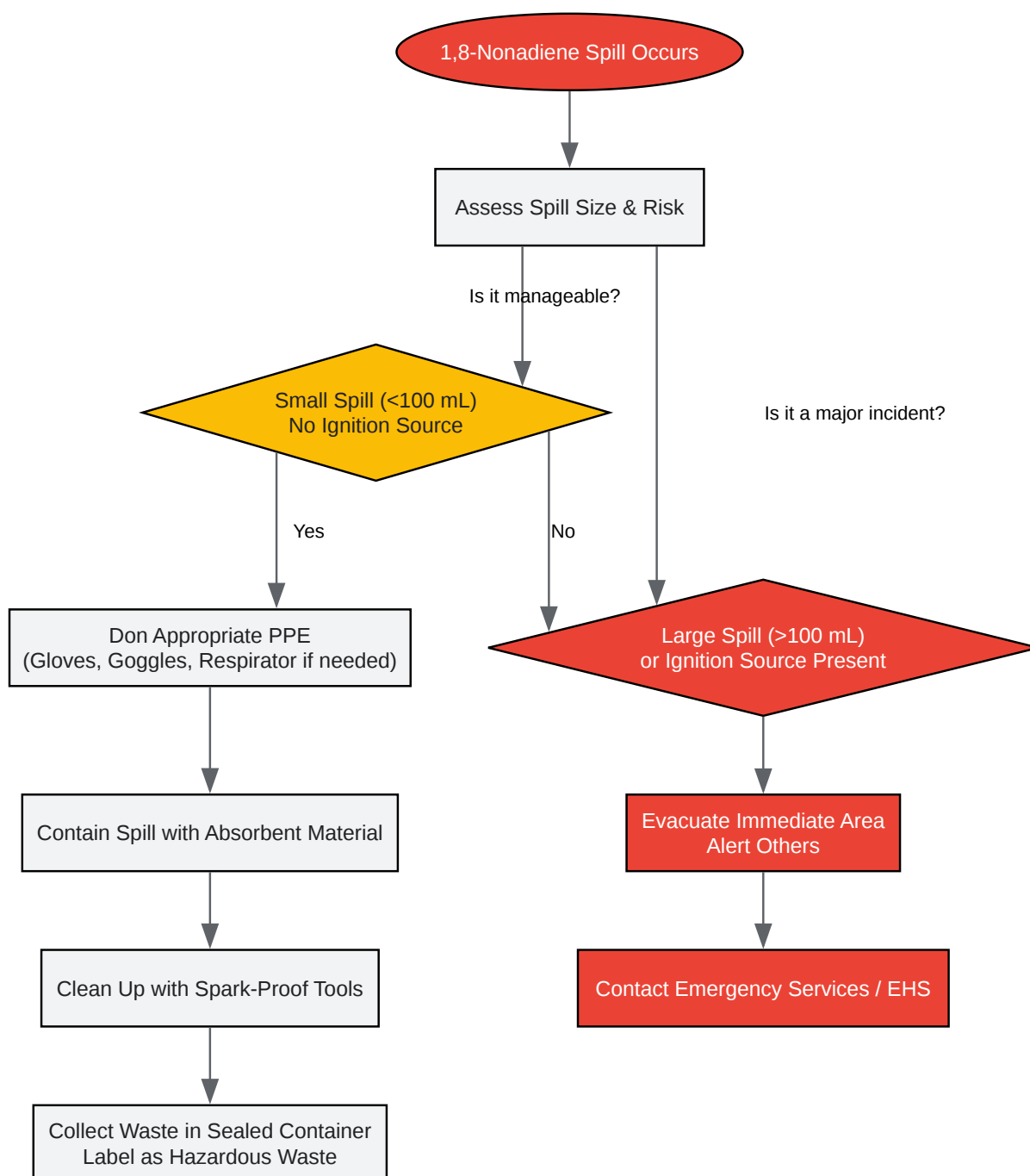
- **Pre-Handling:**
  - Read and understand the Safety Data Sheet (SDS) for **1,8-nonadiene**.
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the chemical fume hood is functioning correctly.
  - Locate the nearest eyewash station, safety shower, and fire extinguisher.

- Handling:
  - Dispense the required amount of **1,8-nonadiene** in the chemical fume hood.
  - Keep the container tightly closed when not in use.
  - Avoid contact with skin and eyes.
  - Avoid inhalation of vapors.
- Storage:
  - Store **1,8-nonadiene** in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
  - Store in a tightly sealed, properly labeled container.
  - Store away from incompatible materials such as strong oxidizing agents.
  - Flammable liquid storage cabinets are recommended.

## Mandatory Visualizations

### General Laboratory Workflow for Handling 1,8-Nonadiene





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## References

- 1. Buy 1,8-Nonadiene | 4900-30-5 [smolecule.com]
- 2. 1,8-Nonadiene | C<sub>9</sub>H<sub>16</sub> | CID 78612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,8-nonadiene, 4900-30-5 [thegoodscentscompany.com]
- 4. benchchem.com [benchchem.com]
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